

4-Ethoxybenzoic acid molecular structure and weight.

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Compound of Interest

Compound Name: 4-Ethoxybenzoic acid

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An In-depth Technical Guide to **4-Ethoxybenzoic Acid**: Molecular Structure and Properties

This guide provides a comprehensive overview of **4-Ethoxybenzoic acid**, a versatile aromatic carboxylic acid. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. The document details the compound's molecular structure, physicochemical properties, and provides a representative analytical protocol.

Molecular Structure and Identification

4-Ethoxybenzoic acid, also known as p-ethoxybenzoic acid, is an organic compound characterized by a benzene ring substituted with a carboxylic acid group and an ethoxy group at the para (1,4) position.^{[1][2]} This structure makes it a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals, liquid crystals, and specialty polymers.^{[2][3]} The ethoxy group enhances its solubility and reactivity compared to unsubstituted benzoic acid.^[2]

Chemical Structure:

The structure consists of a central benzene ring. A carboxyl group (-COOH) is attached to the first carbon, and an ethoxy group (-OCH₂CH₃) is attached to the fourth carbon.

Canonical SMILES: CCOC1=CC=C(C(=O)O)C=C1^{[1][4]} InChI Key: SHSGDXCJYVZFTP-UHFFFAOYSA-N^[1]

Physicochemical and Pharmacological Data

The key quantitative properties of **4-Ethoxybenzoic acid** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₀ O ₃	[2] [5]
Molecular Weight	166.17 g/mol	[3] [4]
Appearance	White to light yellow crystalline powder	[1] [2] [3]
Melting Point	197-199 °C (lit.)	[3]
Purity	≥ 99% (HPLC), >98.0% (GC) (T)	[2] [5]
CAS Number	619-86-3	[1] [2] [5]
PubChem CID	12093	[1] [2]
EC Number	210-616-3	[1]
MDL Number	MFCD00002545	[2]

Experimental Protocols: Analytical Method

While specific synthetic preparations can vary, the analysis of **4-Ethoxybenzoic acid** is crucial for purity and quantification. High-Performance Liquid Chromatography (HPLC) is a common and effective method. The following is a representative protocol adapted from methodologies for similar aromatic carboxylic acids.[\[6\]](#)

Objective: To determine the purity of a **4-Ethoxybenzoic acid** sample using HPLC with UV detection.

Instrumentation and Reagents:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: Acetonitrile and water (with 0.1% phosphoric acid), in an appropriate ratio (e.g., 60:40 v/v).
- Solvent for sample preparation: Acetonitrile or Methanol (HPLC grade).
- **4-Ethoxybenzoic acid** reference standard.

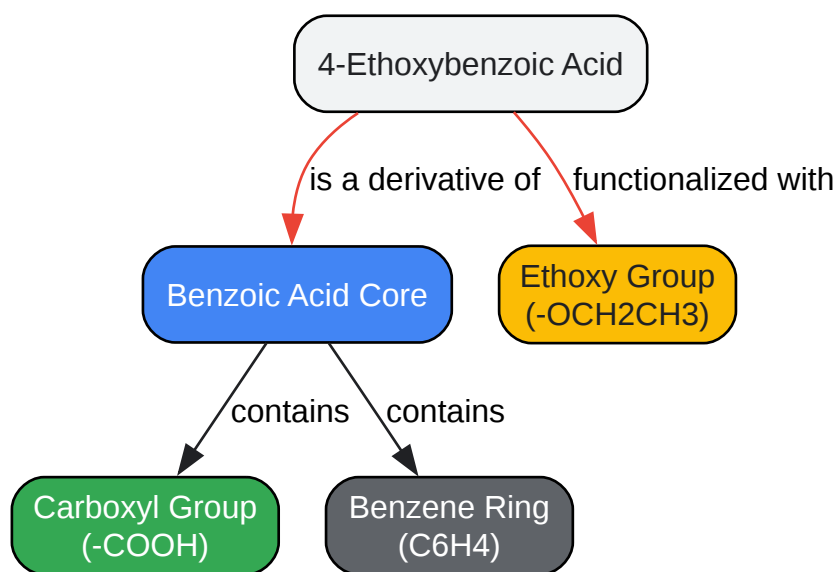
Procedure:

- Standard Preparation: Accurately weigh and dissolve the **4-Ethoxybenzoic acid** reference standard in the solvent to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of working standards by serial dilution.
- Sample Preparation: Accurately weigh and dissolve the test sample in the solvent to achieve a concentration within the range of the working standards.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column.
 - Mobile Phase: Isocratic elution with a filtered and degassed mixture of acetonitrile and acidified water.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μ L.
 - Detector Wavelength: Set to the maximum absorbance wavelength (λ_{max}) of **4-Ethoxybenzoic acid**, determined by a UV scan.
 - Column Temperature: Ambient or controlled (e.g., 25 $^{\circ}$ C).
- Analysis: Inject the standard solutions to generate a calibration curve. Inject the sample solution.

- Quantification: Identify the peak corresponding to **4-Ethoxybenzoic acid** in the sample chromatogram by comparing its retention time with that of the standard. Calculate the concentration and purity based on the peak area and the calibration curve.

Visualization of Molecular Relationships

The following diagram illustrates the key structural components of the **4-Ethoxybenzoic acid** molecule.



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Structural components of **4-Ethoxybenzoic acid**.

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